

Cetyl Palmitate: A Comprehensive Technical Guide for Formulation Scientists

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Compound of Interest

Compound Name: Cetyl Palmitate

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An In-depth Exploration of the Chemical Structure, Physicochemical Properties, and Applications of a Versatile Excipient in Pharmaceutical and Cosmetic Development.

Executive Summary

Cetyl palmitate, the ester of cetyl alcohol and palmitic acid, is a multifunctional ingredient widely employed in the pharmaceutical, cosmetic, and personal care industries.[1] Its waxy, crystalline nature at room temperature, coupled with its desirable emollient, thickening, and stabilizing properties, makes it a valuable component in a diverse range of formulations.[2] This technical guide provides a comprehensive overview of **cetyl palmitate**, delving into its chemical identity, physicochemical characteristics, synthesis, and multifaceted applications, with a particular focus on its role in advanced drug delivery systems.

Chemical Identity and Structure

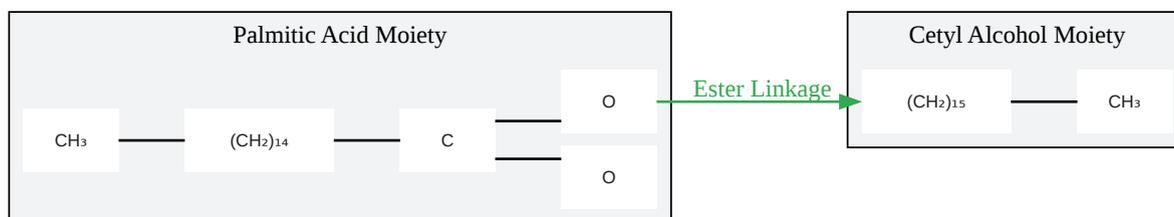
Cetyl palmitate, with the IUPAC name hexadecyl hexadecanoate, is a saturated fatty acid ester.[3][4] It is formed through the formal condensation of palmitic acid (a 16-carbon saturated fatty acid) and cetyl alcohol (a 16-carbon fatty alcohol).[3][5]

Chemical Formula: $C_{32}H_{64}O_2$ [2]

CAS Number: 540-10-3[6]

Synonyms: Hexadecyl hexadecanoate, Palmityl palmitate, Hexadecanoic acid hexadecyl ester[4][6]

The molecular structure of **cetyl palmitate** consists of a long, saturated hydrocarbon chain, which imparts its characteristic lipophilic and waxy properties.



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Caption: Chemical structure of **cetyl palmitate**.

Physicochemical Properties

The physical and chemical properties of **cetyl palmitate** are fundamental to its functionality in various formulations. It exists as a white, waxy solid, often in the form of flakes or pellets, with a faint, pleasant odor.[5]

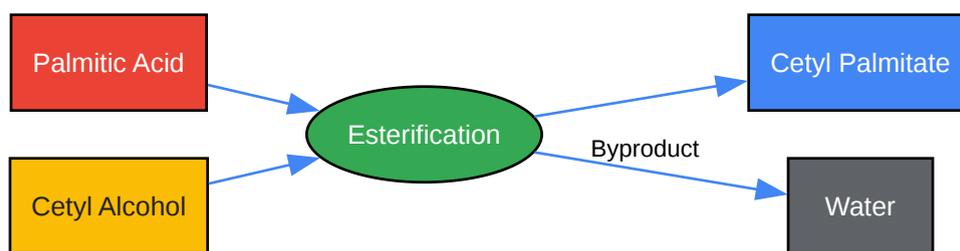
Property	Value	Reference
Molecular Weight	480.86 g/mol	[4][5]
Appearance	White, waxy, crystalline solid	[2]
Melting Point	44 - 56 °C	[6]
Solubility	Insoluble in water; soluble in oils, hot acetone, and most organic solvents.	[6][7]
HLB Value	10	[6]
Acid Value	max. 1	[5]
Saponification Value	112-123	[5]

The relatively low melting point of **cetyl palmitate** allows for easy incorporation into the oil phase of emulsions during manufacturing.[6] Its insolubility in water and solubility in oils make it an excellent emollient and occlusive agent, forming a protective barrier on the skin to reduce moisture loss.[5][6]

Synthesis and Manufacturing

Historically, **cetyl palmitate** was a primary constituent of spermaceti, a waxy substance found in the head of sperm whales. Due to the ban on whaling, modern production relies on the esterification of plant- or animal-derived fatty acids and alcohols.[3] The primary synthesis route involves the reaction of palmitic acid with cetyl alcohol.[5][8]

This reaction can be catalyzed by various methods, including enzymatic processes using lipases, which offer a solvent-free and environmentally friendly approach.[8][9] Key parameters influencing the reaction rate and yield include temperature, catalyst concentration, and the molar ratio of the reactants.[9]



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Caption: Synthesis of **cetyl palmitate** via esterification.

Applications in Pharmaceutical and Cosmetic Formulations

Cetyl palmitate's versatile properties make it a valuable excipient in a wide array of products. [\[10\]](#)

Emollient and Moisturizer

In skincare and cosmetic products, **cetyl palmitate** functions as an emollient, softening and smoothing the skin's surface. [\[2\]\[11\]](#) It forms a protective, non-greasy film that helps to prevent transepidermal water loss, thereby maintaining skin hydration. [\[6\]\[12\]](#) This makes it a common ingredient in creams, lotions, and lip balms, particularly for dry and sensitive skin types. [\[6\]\[13\]](#)

Thickening Agent and Stabilizer

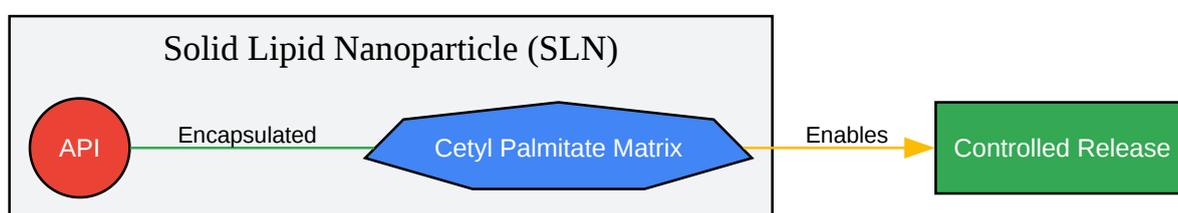
Cetyl palmitate acts as a thickening agent, imparting a desirable viscosity and creamy texture to emulsions. [\[2\]\[5\]](#) It also contributes to the stability of formulations by preventing the separation of oil and water phases. [\[1\]\[6\]](#) In stick products like lipsticks and deodorant sticks, it provides structure and improves the payoff characteristics. [\[6\]\[14\]](#)

Advanced Drug Delivery: Solid Lipid Nanoparticles (SLNs)

A significant application of **cetyl palmitate** in the pharmaceutical field is its use in the formulation of solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs). SLNs

are colloidal drug delivery systems that offer several advantages, including controlled and targeted drug release.

The crystalline structure of **cetyl palmitate** provides a solid matrix for encapsulating active pharmaceutical ingredients (APIs).[15] This can protect the API from degradation, improve its bioavailability, and enable sustained release over an extended period.[16][17] The crystallinity of the **cetyl palmitate** in SLNs is a critical parameter that influences drug loading, entrapment efficiency, and the release profile of the encapsulated drug.[15] Studies have shown that **cetyl palmitate**-based SLNs can achieve high encapsulation efficiency and provide a controlled release profile for up to 48 hours.[17]



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Caption: **Cetyl palmitate** as a matrix in SLNs for controlled drug release.

Experimental Protocols

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point range of a **cetyl palmitate** sample.

Materials:

- **Cetyl palmitate** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Thermometer

Procedure:

- Finely powder a small amount of the **cetyl palmitate** sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 10°C per minute until the temperature is about 10°C below the expected melting point.
- Reduce the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).

Gas Chromatography (GC) for Purity Assessment

Objective: To determine the purity of a **cetyl palmitate** sample and identify any impurities.

Principle: Gas chromatography separates volatile compounds based on their partitioning between a stationary phase and a mobile gas phase.

Instrumentation and Conditions (Example):

- Gas Chromatograph: Equipped with a flame ionization detector (FID).
- Column: Fused-silica capillary column (e.g., 0.53-mm × 10-m) with a suitable stationary phase (e.g., G2).[18]
- Carrier Gas: Helium.[18]
- Temperatures:
 - Injector: 350°C[18]
 - Detector: 350°C[18]

- Column: A temperature program is typically used to achieve optimal separation.[18]
- Injection Volume: 1 μL [18]

Procedure:

- Standard Preparation: Prepare a standard solution of high-purity **cetyl palmitate** in a suitable solvent (e.g., n-Hexane).[18]
- Sample Preparation: Prepare a solution of the **cetyl palmitate** sample to be tested in the same solvent and at the same concentration as the standard.[18]
- Injection: Inject the standard and sample solutions into the gas chromatograph.
- Analysis: Compare the chromatogram of the sample to that of the standard. The retention time of the major peak in the sample chromatogram should correspond to that of the **cetyl palmitate** peak in the standard chromatogram.[18] The area of the **cetyl palmitate** peak relative to the total area of all peaks in the chromatogram is used to calculate the purity.

Safety and Regulatory Information

Cetyl palmitate is generally considered a safe and non-irritating ingredient for use in cosmetic and pharmaceutical products.[6][19] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **cetyl palmitate** is safe for use in cosmetics.[6][19]

- Skin Irritation: Studies have shown that **cetyl palmitate** has a low potential for skin irritation and sensitization.[6][19]
- Eye Irritation: Eye irritation tests have shown very mild or no irritation.[6][19]
- Toxicity: Dermal acute and subchronic studies have not shown evidence of toxicity.[19]

It is important to handle **cetyl palmitate** in accordance with good industrial hygiene and safety practices.[20] When handling the molten substance, appropriate personal protective equipment should be worn to prevent thermal burns.[21]

Conclusion

Cetyl palmitate is a highly versatile and valuable excipient for researchers, scientists, and drug development professionals. Its well-characterized physicochemical properties, excellent safety profile, and multifaceted functionalities as an emollient, thickener, stabilizer, and a key component in advanced drug delivery systems like SLNs, make it an indispensable ingredient in the formulation of a wide range of pharmaceutical and cosmetic products. A thorough understanding of its chemical structure and properties is crucial for optimizing its performance in various applications and for the development of innovative and effective formulations.

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